

How to prepare GSK2200150A stock solution for experiments

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Compound of Interest

Compound Name: GSK2200150A

Cat. No.: B607781

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Application Notes and Protocols for GSK2200150A

For Researchers, Scientists, and Drug Development Professionals

Abstract

GSK2200150A is a potent anti-mycobacterial agent identified through high-throughput screening as an inhibitor of Mycobacterium tuberculosis (Mtb).^{[1][2][3]} This document provides detailed protocols for the preparation of **GSK2200150A** stock solutions for in vitro and in vivo experimental applications. It includes key chemical and physical properties, solubility data, and a summary of its mechanism of action to facilitate its use in tuberculosis research and drug development.

Chemical and Physical Properties

GSK2200150A is a white to off-white solid compound. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₃ NO ₃ S	[1][2][4]
Molecular Weight	357.47 g/mol	[2][4][5]
CAS Number	1443138-53-1	[1][2][4]
Appearance	White to off-white solid	[4]

Solubility

GSK2200150A is insoluble in water but soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol. For experimental purposes, DMSO is the recommended solvent for preparing high-concentration stock solutions.

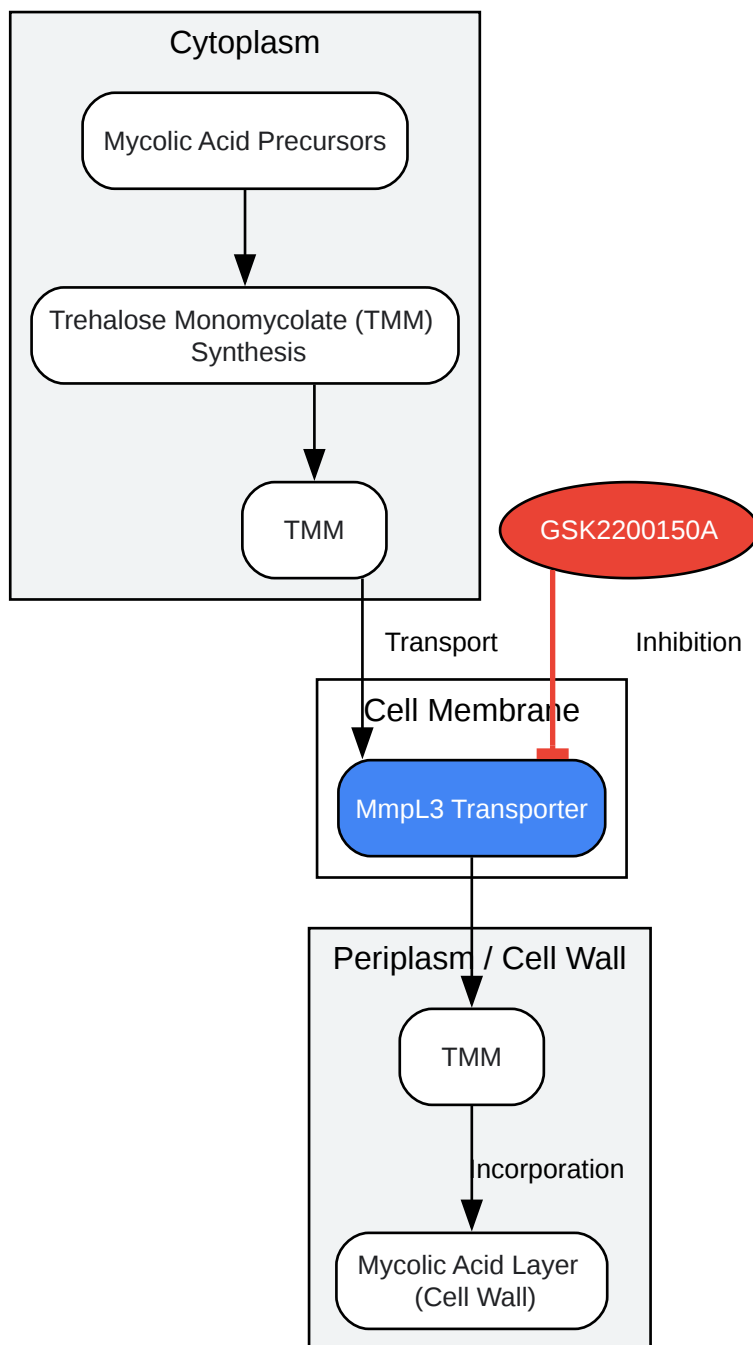
Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	65 - 71	181.83 - 198.61	[3][5]
Ethanol	18	50.35	[4][5]
Water	Insoluble	Insoluble	[5]

Note: The use of freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[3] Sonication or gentle warming may be required to fully dissolve the compound.[3]

Mechanism of Action

GSK2200150A exerts its anti-tuberculosis activity by targeting the mycobacterial cell wall synthesis pathway. It is a member of a class of compounds that inhibit MmpL3 (Mycobacterial Membrane Protein Large 3), a crucial transporter protein in *Mycobacterium tuberculosis*. MmpL3 is responsible for the translocation of trehalose monomycolate (TMM), a precursor to mycolic acids, from the cytoplasm to the periplasm. Mycolic acids are essential components of the mycobacterial cell wall, providing a unique and impermeable barrier. By inhibiting MmpL3,

GSK2200150A effectively disrupts mycolic acid transport, leading to the inhibition of cell wall synthesis and subsequent bacterial death.



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Mechanism of action of **GSK2200150A**.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK2200150A** in DMSO, suitable for most in vitro cell-based assays.

Materials:

- **GSK2200150A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- Equilibrate: Allow the vial of **GSK2200150A** powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh a desired amount of **GSK2200150A** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.57 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 357.47 \text{ g/mol} / 1000 = 3.57 \text{ mg}$
- Dissolve: Add the appropriate volume of anhydrous DMSO to the weighed **GSK2200150A**. In this example, add 1 mL of DMSO.
- Mix: Vortex or sonicate the solution until the compound is completely dissolved. A clear solution should be obtained.
- Sterilize (Optional): If required for your experiment, filter-sterilize the stock solution using a 0.22 μm syringe filter compatible with DMSO.

- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in sterile tubes. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[3] Avoid repeated freeze-thaw cycles.[2][3]

Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM **GSK2200150A** stock solution in DMSO
- Appropriate cell culture medium

Procedure:

- Thaw: Thaw a single aliquot of the 10 mM **GSK2200150A** stock solution at room temperature.
- Dilute: Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentrations for your experiment. For example, a typical concentration range for testing against M. tuberculosis in cell culture is between 1.56 µM and 200 µM.[5]
 - Important: Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically ≤ 0.5%).

Experimental workflow for **GSK2200150A** solution preparation.

Storage and Stability

Proper storage of **GSK2200150A** is crucial to maintain its potency and ensure experimental reproducibility.

Form	Storage Temperature	Stability	Reference
Lyophilized Powder	-20°C	36 months (3 years)	[2]
In Solution (DMSO)	-20°C	1 year	[3]
In Solution (DMSO)	-80°C	2 years	[3]

Recommendations:

- Store the lyophilized powder in a desiccated environment.[2]
- When in solution, aliquot into single-use volumes to prevent degradation from multiple freeze-thaw cycles.[2][3]

Safety Precautions

GSK2200150A is for research use only and is not for human or veterinary use. Standard laboratory safety practices should be followed when handling this compound. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Handle the powder in a well-ventilated area or a chemical fume hood. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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